

overcoming challenges in the handling and storage of 1h,4h-octafluorobutane

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Compound of Interest

Compound Name: 1h,4h-octafluorobutane

Cat. No.: B1294393

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Technical Support Center: 1H,4H-Octafluorobutane

Welcome to the technical support center for **1H,4H-octafluorobutane**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on overcoming challenges in the handling and storage of this compound.

Frequently Asked Questions (FAQs)

This section addresses common questions regarding the safe handling, storage, and properties of **1H,4H-octafluorobutane**.

Q1: What are the primary hazards associated with **1H,4H-octafluorobutane**?

A1: **1H,4H-octafluorobutane** is classified as an irritant.^[1] Due to its low boiling point (44.8°C), it can rapidly vaporize, creating a high concentration of vapor in poorly ventilated areas.^[1] Like other fluorinated hydrocarbons, at high concentrations, it can act as an asphyxiant by displacing oxygen. Direct contact with the liquid can cause frostbite due to rapid evaporation.

Q2: What are the recommended storage conditions for **1H,4H-octafluorobutane**?

A2: It is recommended to store **1H,4H-octafluorobutane** in a cool, dry, and well-ventilated area, away from sources of heat and ignition.^[1] Cylinders should be stored upright and securely fastened to prevent tipping. Storage temperatures should not exceed 52°C (125°F).

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

A3: When handling **1H,4H-octafluorobutane**, appropriate personal protective equipment should be worn, including safety goggles or a face shield, chemical-resistant gloves (e.g., nitrile), and a lab coat.^[1] Work should be conducted in a well-ventilated area, preferably within a fume hood, to minimize inhalation exposure.

Q4: How should **1H,4H-octafluorobutane** waste be disposed of?

A4: Dispose of **1H,4H-octafluorobutane** and any contaminated materials in accordance with local, state, and federal regulations for hazardous chemical waste. Do not dispose of it down the drain or in the regular trash. Waste should be collected in a designated, properly labeled, and sealed container.

Q5: Is **1H,4H-octafluorobutane** flammable?

A5: While many fluorinated hydrocarbons are non-flammable, it is crucial to handle **1H,4H-octafluorobutane** away from open flames and high-energy ignition sources. In the event of a fire, it may decompose to produce toxic and corrosive fumes, such as hydrogen fluoride.

Troubleshooting Guides

This section provides solutions to common problems encountered during experiments involving **1H,4H-octafluorobutane**.

Issue 1: Inconsistent reaction rates or yields.

- Q: My reaction in **1H,4H-octafluorobutane** is giving inconsistent results. What could be the cause?
 - A: Inconsistent results can stem from several factors:
 - Temperature Fluctuations: Due to its low boiling point, slight variations in temperature can significantly impact the vapor pressure and concentration of the reactant in the liquid phase. Ensure precise and stable temperature control.
 - Moisture Contamination: Although fluorinated solvents are generally immiscible with water, trace amounts of moisture can affect sensitive reactions. Ensure the solvent is dry and

handle it under an inert atmosphere if necessary.

- Incomplete Dissolution: While a good solvent for many fluorinated compounds, it may not fully dissolve all reactants. Check the solubility of your reagents at the reaction temperature.

Issue 2: Difficulty in removing the solvent after reaction.

- Q: I am having trouble completely removing **1H,4H-octafluorobutane** from my product. What is the best method?
 - A: Rotary evaporation is a common method, but due to its volatility, bumping and sample loss can occur.
 - Gradual Vacuum Application: Apply the vacuum slowly to prevent rapid boiling and bumping.
 - Controlled Temperature: Use a water bath temperature that is slightly above the solvent's boiling point at the applied pressure.
 - Use of a Bump Trap: A bump trap between the flask and the rotary evaporator can help prevent sample loss.
 - Nitrogen Stream: For small quantities, a gentle stream of nitrogen or argon can be used to evaporate the solvent at ambient or slightly elevated temperatures.

Issue 3: Material degradation of reaction vessel or seals.

- Q: I've noticed that some plastic or elastomeric components of my experimental setup are degrading. Is this related to **1H,4H-octafluorobutane**?
 - A: Yes, fluorinated hydrocarbons can be incompatible with certain plastics and elastomers.
 - Material Compatibility: Refer to the material compatibility table below. It is crucial to use compatible materials for your reaction vessels, tubing, and seals.
 - Recommended Materials: Polytetrafluoroethylene (PTFE), perfluoroalkoxy alkanes (PFA), and stainless steel are generally compatible with fluorinated compounds.

Data Presentation

Physical and Chemical Properties of 1H,4H-Octafluorobutane

Property	Value	Reference
CAS Number	377-36-6	[2]
Molecular Formula	C4H2F8	[1] [2]
Molecular Weight	202.05 g/mol	[1] [2]
Boiling Point	44.8 °C	[1]
Melting Point	-83 °C	[1]
Density	1.56 g/cm³	[2]

Material Compatibility

The following table provides general guidance on the compatibility of various materials with fluorinated hydrocarbons. It is recommended to perform specific compatibility testing for critical applications.

Material	Compatibility
Metals	
Stainless Steel (304, 316)	Excellent
Aluminum	Good
Brass	Fair to Good
Plastics	
Polytetrafluoroethylene (PTFE)	Excellent
Perfluoroalkoxy (PFA)	Excellent
Polyvinylidene fluoride (PVDF)	Excellent
Polypropylene (PP)	Good
Polyethylene (PE)	Good
Polyvinyl chloride (PVC)	Poor to Fair
Elastomers	
Viton® (FKM)	Excellent
Kalrez® (FFKM)	Excellent
EPDM	Poor
Silicone	Poor
Buna-N (Nitrile)	Poor

Experimental Protocols

While specific experimental protocols are highly dependent on the research application, the following provides a general workflow for a reaction using **1H,4H-octafluorobutane** as a solvent.

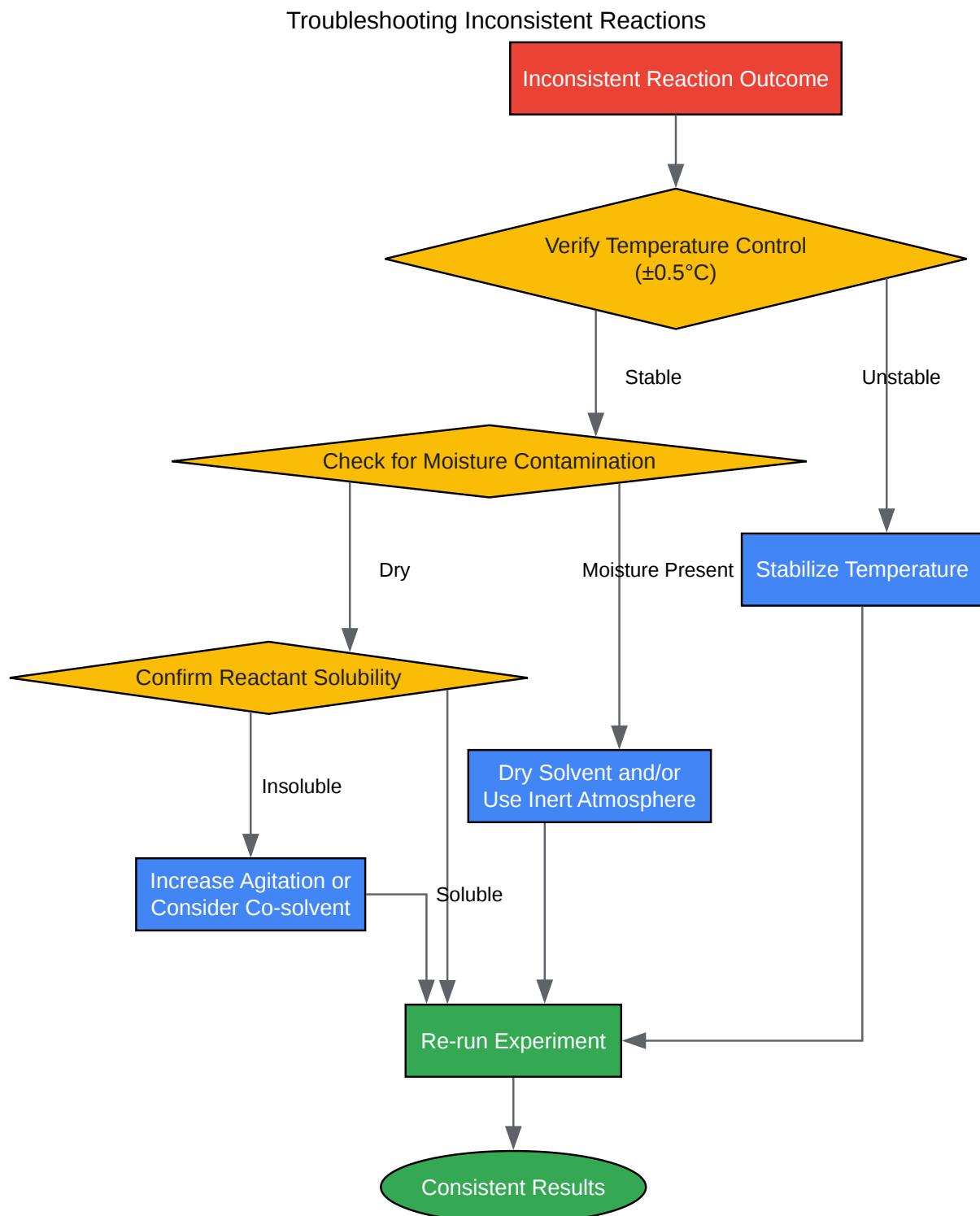
General Protocol for a Reaction in **1H,4H-Octafluorobutane**

- Preparation:

- Ensure the reaction vessel and all components are clean, dry, and compatible with **1H,4H-octafluorobutane**.
- Set up the reaction in a well-ventilated fume hood.
- If the reaction is air or moisture sensitive, assemble the apparatus under an inert atmosphere (e.g., nitrogen or argon).
- Charging the Reactor:
 - Add the reactants to the reaction vessel.
 - Transfer the required volume of **1H,4H-octafluorobutane** to the vessel using a syringe or cannula, especially if working under an inert atmosphere.
- Reaction:
 - Bring the reaction mixture to the desired temperature using a reliable heating/cooling system.
 - Monitor the reaction progress using appropriate analytical techniques (e.g., TLC, GC, NMR).
- Work-up:
 - Upon completion, cool the reaction mixture to a safe handling temperature.
 - Quench the reaction if necessary.
 - Isolate the product. This may involve extraction with a suitable solvent, precipitation, or direct evaporation of the **1H,4H-octafluorobutane**.
- Purification:
 - Purify the crude product using standard laboratory techniques such as chromatography or recrystallization.

Mandatory Visualization

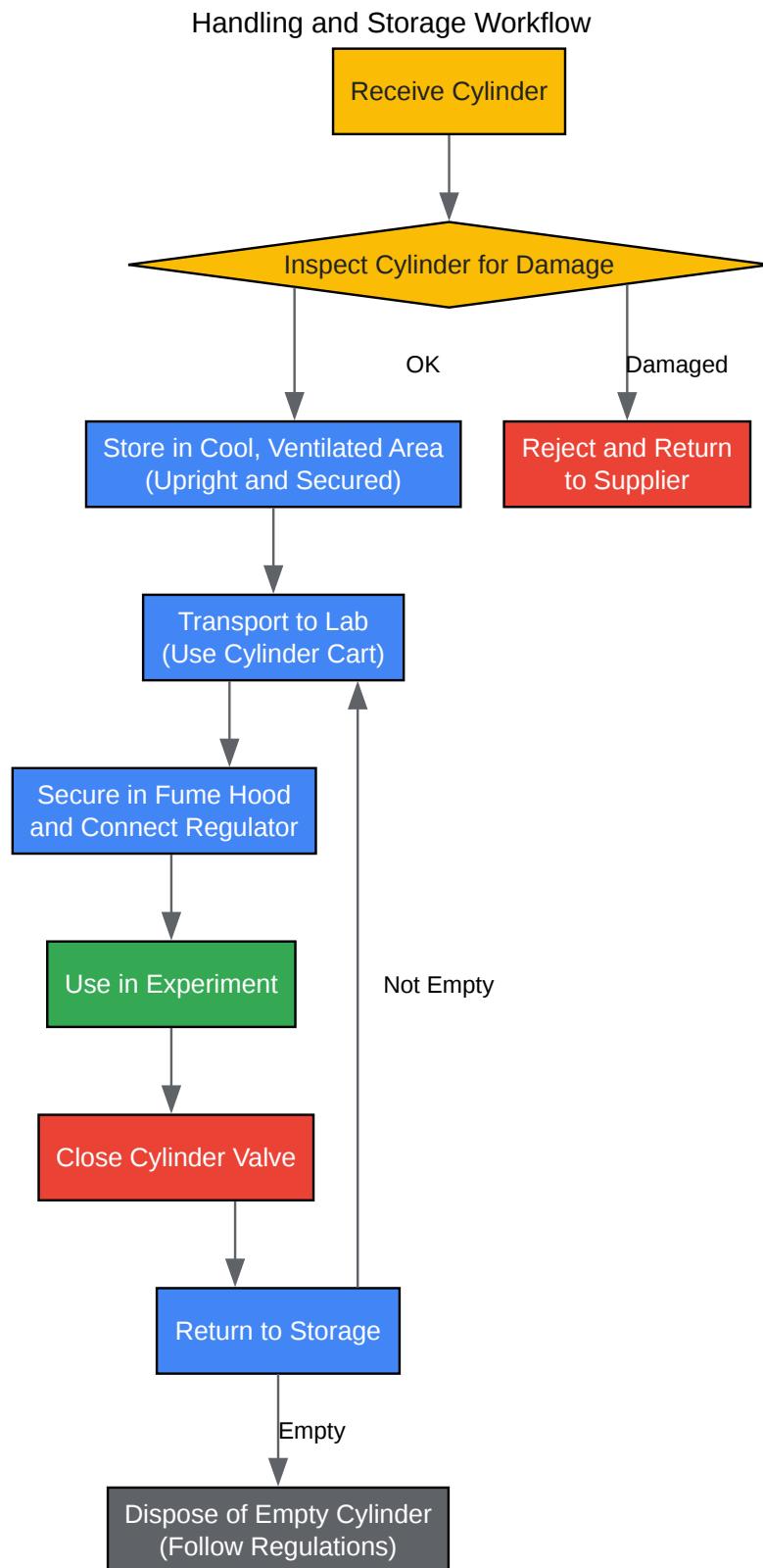
Troubleshooting Workflow for Inconsistent Reaction Outcomes



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Caption: A logical workflow for troubleshooting inconsistent experimental results.

General Workflow for Handling and Storage of 1H,4H-Octafluorobutane



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Caption: A standard procedure for the safe handling and storage of gas cylinders.

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References

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